

Application Note: 2-Nitro-9-fluorenone as a Chemical Intermediate

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Compound of Interest

Compound Name: 2-Nitro-9-fluorenone

CAS No.: 3096-52-4

Cat. No.: B187283

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Executive Summary

2-Nitro-9-fluorenone (2-NF) is a critical electrophilic building block in the synthesis of functionalized fluorene derivatives. Characterized by its rigid planar geometry and electron-withdrawing nitro-ketone motif, it serves as a primary "gateway" molecule for accessing 2-aminofluorenone scaffolds—essential precursors for antiviral therapeutics (e.g., Tilorone analogues), organic light-emitting diodes (OLEDs), and conductive polymers.

This guide provides authoritative protocols for the manipulation of 2-NF, focusing on chemoselective reduction, electrophilic substitution, and carbonyl condensation. It addresses the specific challenge of retaining the C-9 carbonyl functionality during nitro-group reduction and provides strict safety frameworks for handling this mutagenic intermediate.

Chemical Profile & Properties[1][2][3][4][5][6][7][8]

Property	Data	Relevance
CAS Number	3096-52-4	Unique Identifier
Formula	C ₁₃ H ₇ NO ₃	Nitro-functionalized aromatic ketone
MW	225.20 g/mol	Stoichiometric calculations
Appearance	Yellow needles/powder	Visual purity indicator (darkening indicates oxidation/impurity)
Melting Point	157–160 °C	Purity verification
Solubility	Soluble in AcOH, EtOAc, hot EtOH; Insoluble in H ₂ O	Solvent selection for recrystallization
Reactivity	C-9 Carbonyl (Electrophilic); C-2 Nitro (Reducible)	Dual-functional handle for divergent synthesis

Key Applications & Mechanistic Insight

The "Gateway" to 2-Aminofluorenone

The primary utility of 2-NF is its reduction to 2-amino-9-fluorenone. The resulting amine is a versatile nucleophile used to synthesize:

- Diazo Dyes: Via diazotization and coupling with phenols/amines.
- Amides/Sulfonamides: biologically active derivatives investigated for antiviral and anti-trypanosomal activity.
- Polyimides: High-performance polymers requiring rigid, thermally stable backbones.

Optoelectronic Materials

2-NF acts as an electron acceptor due to the synergistic electron-withdrawing effects of the nitro and carbonyl groups.

- Charge Transfer Complexes: Used as a sensitizer in electrophotography.

- OLEDs: Derivatives serve as electron-transport materials.

Environmental Analytical Standard

2-NF is a known mutagenic byproduct of diesel exhaust (formed via nitration of fluorene on particulate matter). It is used as a reference standard in environmental toxicology to validate HPLC-MS/MS detection limits in air quality monitoring.

Experimental Protocols

Protocol 1: Chemoselective Reduction to 2-Amino-9-fluorenone

Objective: Reduce the nitro group (-NO₂) to an amine (-NH₂) without reducing the C-9 ketone to an alcohol (fluorenol). Methodology: Stannous Chloride (SnCl₂) Reduction.[1] This method is superior to catalytic hydrogenation for preserving the carbonyl group on a lab scale.

Reagents:

- **2-Nitro-9-fluorenone** (1.0 eq)
- Tin(II) chloride dihydrate (SnCl₂·2H₂O) (5.0 eq)
- Ethanol (Absolute)
- Concentrated HCl (catalytic amount)

Step-by-Step Workflow:

- **Dissolution:** In a round-bottom flask equipped with a reflux condenser, dissolve **2-nitro-9-fluorenone** (2.25 g, 10 mmol) in Ethanol (50 mL). Heat gently if necessary to ensure complete dissolution.
- **Reagent Addition:** Add SnCl₂·2H₂O (11.2 g, 50 mmol) in one portion.
- **Activation:** Add concentrated HCl (2 mL) dropwise. Caution: Exothermic reaction.[1]

- **Reflux:** Heat the mixture to reflux (approx. 78 °C) for 2–3 hours. Monitor via TLC (Silica; Hexane:EtOAc 3:1). The starting material (yellow) should disappear, replaced by a fluorescent amine spot.
- **Quenching:** Cool the mixture to room temperature. Pour into ice-water (200 mL).
- **Neutralization:** Basify the solution to pH 8–9 using 10% NaOH or saturated NaHCO₃. This precipitates the tin salts.
- **Extraction:** Extract the aqueous slurry with Ethyl Acetate (3 × 50 mL). Note: If an emulsion forms due to tin salts, filter the biphasic mixture through a Celite pad.
- **Purification:** Wash combined organics with brine, dry over Na₂SO₄, and concentrate in vacuo. Recrystallize the crude red/brown solid from Ethanol/Water to yield 2-amino-9-fluorenone as dark red crystals.

Protocol 2: Electrophilic Nitration to 2,7-Dinitro-9-fluorenone

Objective: Introduce a second nitro group. The C-9 carbonyl directs the incoming electrophile to the meta position relative to itself (which is position 7), reinforcing the 2,7-substitution pattern common in bioactive fluorenones.

Reagents:

- **2-Nitro-9-fluorenone**
- Fuming Nitric Acid (HNO₃, >90%)
- Concentrated Sulfuric Acid (H₂SO₄)

Step-by-Step Workflow:

- **Preparation:** Prepare a mixed acid solution of fuming HNO₃ (5 mL) and conc. H₂SO₄ (5 mL) at 0 °C.

- Addition: Dissolve **2-nitro-9-fluorenone** (1.0 g) in conc. H_2SO_4 (10 mL) keeping the temperature below 10 °C. Slowly add the mixed acid solution dropwise, ensuring the internal temperature does not exceed 20 °C.
- Reaction: Allow the mixture to warm to room temperature and stir for 1 hour. Then, heat to 60 °C for 30 minutes to drive the reaction to completion.
- Isolation: Pour the reaction mixture onto crushed ice (100 g). The product will precipitate as a pale yellow solid.
- Purification: Filter the solid, wash copiously with water (until filtrate is neutral), and recrystallize from Glacial Acetic Acid.

Protocol 3: C-9 Carbonyl Condensation (Hydrazone Formation)

Objective: Functionalize the ketone to form a Schiff base/hydrazone, a common step in synthesizing metal-complexing ligands.

Reagents:

- **2-Nitro-9-fluorenone** (1.0 eq)
- Hydrazine Hydrate or substituted Hydrazine (1.2 eq)
- Ethanol (solvent)^{[2][1]}
- Acetic Acid (catalyst)

Step-by-Step Workflow:

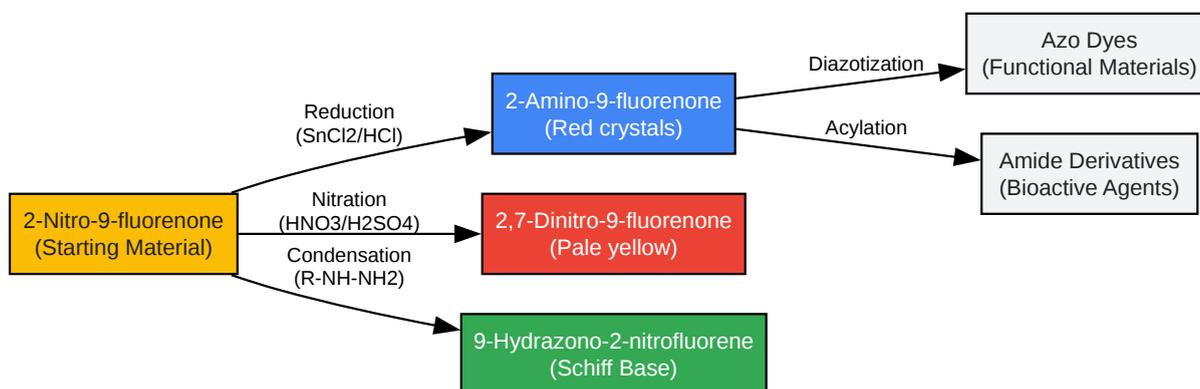
- Setup: Suspend **2-nitro-9-fluorenone** in Ethanol (10 mL/g).
- Addition: Add Hydrazine derivative (1.2 eq) and 2–3 drops of Glacial Acetic Acid.
- Reflux: Reflux for 4 hours. The solid will likely change color and form a different precipitate.
- Isolation: Cool to 0 °C. Filter the precipitate.

- Washing: Wash with cold ethanol and ether. Dry under vacuum.

Visualizing the Chemistry

Diagram 1: Synthetic Pathways of 2-Nitro-9-fluorenone

This diagram illustrates the divergent synthesis capabilities starting from 2-NF.

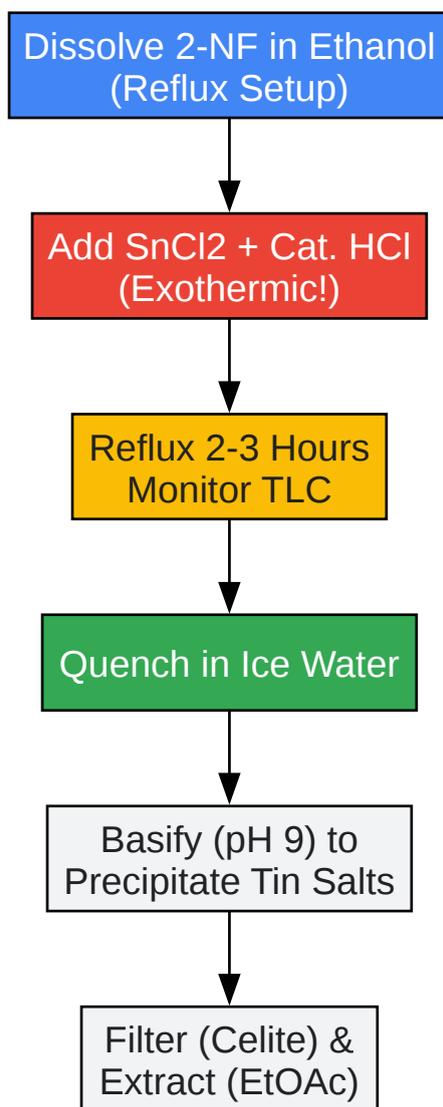


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Caption: Divergent synthetic pathways from **2-Nitro-9-fluorenone** to key functional derivatives.

Diagram 2: Chemoselective Reduction Workflow

A logic flow for the SnCl₂ reduction protocol to ensure safety and purity.



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Caption: Step-by-step workflow for the chemoselective reduction of 2-NF using Stannous Chloride.

Safety & Handling (Critical)

Hazard Classification:

- Carcinogenicity: IARC Group 2B (Possibly carcinogenic to humans).
- Mutagenicity: Ames test positive. Potent mutagen in *Salmonella typhimurium* strains.

Mandatory PPE:

- Respiratory: N95 or P100 particulate respirator is required when handling powder.
- Skin: Double nitrile gloves. 2-NF is readily absorbed through the skin.
- Engineering Controls: All weighing and transfer operations must be conducted inside a certified fume hood.

Waste Disposal:

- All solid waste and contaminated gloves must be disposed of as Hazardous Cytotoxic Waste.
- Aqueous layers from the reduction (containing Tin) must be disposed of in the Heavy Metal waste stream.

References

- National Toxicology Program (NTP). (1992). Toxicology and Carcinogenesis Studies of 2-Nitrofluorene. Technical Report Series No. 341. [\[Link\]](#)
- Kuhn, W. E. (1943). "2-Nitrofluorene and 2-Aminofluorene". Organic Syntheses, Coll.[3] Vol. 2, p. 447. [\[Link\]](#)
- Bancroft, K. C., et al. (1974). "Fluorenones: Part IV. Preparation of some 2-substituted fluorenones". Journal of the Chemical Society, Perkin Transactions 1.
- International Agency for Research on Cancer (IARC). (2013). Diesel and Gasoline Engine Exhausts and Some Nitroarenes. Monograph Vol 105. [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Use of 9-Fluorenone_Chemicalbook \[chemicalbook.com\]](https://www.chemicalbook.com)
- [3. nbinno.com \[nbinno.com\]](https://www.nbinno.com)
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